

Personal protective equipment for handling 4-Methoxy-2-methylaniline

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Compound of Interest

Compound Name: 4-Methoxy-2-methylaniline

Cat. No.: B089876

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Essential Safety and Handling Guide for 4-Methoxy-2-methylaniline

This guide provides critical safety protocols and logistical information for the handling and disposal of **4-Methoxy-2-methylaniline** (also known as p-Cresidine). Researchers, scientists, and drug development professionals should strictly adhere to these procedures to ensure a safe laboratory environment. This compound is classified as a hazardous chemical, and proper precautions are mandatory to mitigate potential health risks.[\[1\]](#)

Chemical Information:

Property	Value
Molecular Formula	C8H11NO
Appearance	White to Brown powder to lump, or Dark brown liquid
Boiling Point	248-249 °C
Melting Point	13-14 °C
Flash Point	124 °C (closed cup)
Density	1.065 g/mL at 25 °C
Hazards	Harmful if swallowed, in contact with skin, or if inhaled. Causes skin and serious eye irritation. Suspected of causing cancer. [1] [2]
Incompatibilities	Strong oxidizing agents, acids, acid anhydrides, and acid chlorides. [3] [4] [5]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is essential to prevent exposure to **4-Methoxy-2-methylaniline**. All personnel must receive training on the correct use, removal, and disposal of PPE.

Protection Type	Specification
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene) meeting EN 374 standard. [6] Gloves should be inspected before use and disposed of properly after handling.
Eye/Face Protection	Chemical safety goggles or a face shield compliant with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [1]
Skin and Body Protection	A lab coat, long pants, and closed-toe shoes are required. For tasks with a higher risk of splashing, a chemical-resistant apron and sleeves should be worn.
Respiratory Protection	All handling should occur in a certified chemical fume hood. If there is a risk of inhalation, a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate cartridge for organic vapors and particulates should be used. [1]

First Aid Procedures

In the event of exposure, immediate action is crucial.

Exposure Route	First Aid Measures
Inhalation	Move the individual to fresh air. If breathing is difficult, provide artificial respiration. Seek immediate medical attention. [1] [4]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area thoroughly with soap and plenty of water for at least 15 minutes. Seek medical attention. [1] [4] [5]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [1] [4] [5]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [4] [7]

Operational Plan for Safe Handling

A systematic approach is necessary for handling **4-Methoxy-2-methylaniline** to minimize the risk of exposure.

1. Preparation:

- Ensure a certified chemical fume hood is operational.
- Verify that an eyewash station and safety shower are accessible.[\[1\]](#)
- Assemble all necessary PPE and ensure it is in good condition.
- Prepare all required equipment and reagents before handling the chemical.
- Keep the container of **4-Methoxy-2-methylaniline** tightly closed until the point of use.[\[3\]](#)

2. Handling:

- Conduct all work with **4-Methoxy-2-methylaniline** inside a chemical fume hood.
- Wear the full complement of required PPE at all times.

- Avoid direct contact with skin, eyes, and clothing.
- If handling the solid form, take care to avoid generating dust.[4][6]
- Use only non-sparking tools if the compound is in a flammable solvent.
- Do not eat, drink, or smoke in the laboratory area.[3]

3. Post-Handling:

- Wash hands thoroughly with soap and water immediately after handling.[4][6]
- Decontaminate all work surfaces and equipment after use.
- Properly remove and dispose of contaminated PPE.
- Store **4-Methoxy-2-methylaniline** in a tightly closed container in a cool, dry, and well-ventilated area, away from incompatible materials.[3] The storage area should be locked.[1]

Disposal Plan

All waste containing **4-Methoxy-2-methylaniline** must be treated as hazardous waste and disposed of according to local, state, and federal regulations.

1. Waste Collection:

- Collect all waste, including unused chemical, contaminated consumables (e.g., gloves, absorbent paper), and empty containers, in a designated and clearly labeled hazardous waste container.
- Do not mix with other waste streams.

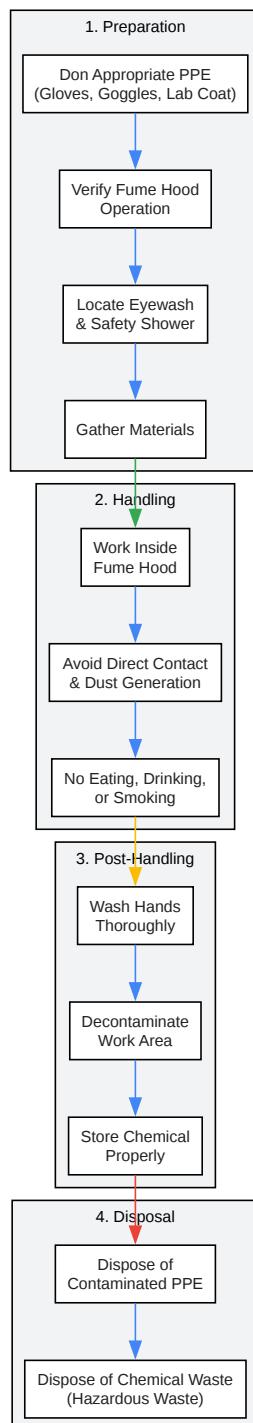
2. Spill Cleanup:

- In case of a spill, evacuate the area of personnel not wearing appropriate PPE.[3]
- Remove all sources of ignition.[3]
- For liquid spills, contain the spill using an inert absorbent material like vermiculite or dry sand.[6]
- For solid spills, dampen the material with 60-70% ethanol to avoid generating dust before transferring to a suitable container.[7]
- Clean the spill area thoroughly with a suitable solvent (e.g., 60-70% ethanol followed by soap and water).[7]
- Collect all cleanup materials in a sealed container for disposal as hazardous waste.

3. Final Disposal:

- Dispose of the hazardous waste through an approved waste disposal plant.[\[1\]](#)
- Contact your institution's environmental health and safety department for specific disposal procedures.

Safe Handling Workflow



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Caption: Workflow for the safe handling of **4-Methoxy-2-methylaniline**.

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